

Synthesis of Cabozantinib N-oxide: An Application Note and Protocol for Research

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Compound of Interest

Compound Name: Cabozantinib N-oxide

CAS No.: 1621681-63-7

Cat. No.: B1432421

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Abstract

This document provides a comprehensive guide for the laboratory-scale synthesis, purification, and characterization of **Cabozantinib N-oxide**, a primary metabolite of the multi-tyrosine kinase inhibitor, Cabozantinib. The protocol herein is designed for researchers in pharmacology, drug metabolism, and medicinal chemistry who require an authentic standard of this metabolite for various in vitro and in vivo studies. This guide is founded on established principles of chemical synthesis and analytical chemistry, offering a detailed, step-by-step methodology.

Introduction

Cabozantinib is a potent oral inhibitor of multiple receptor tyrosine kinases, including MET, VEGFR2, and RET, and is clinically approved for the treatment of certain types of cancer.^[1] The metabolic fate of Cabozantinib in vivo is of significant interest to understand its pharmacokinetic and pharmacodynamic profiles. One of the major metabolites of Cabozantinib is its N-oxide derivative, formed primarily through the action of cytochrome P450 3A4 (CYP3A4).^[2] The N-oxidation occurs on the quinoline nitrogen of the Cabozantinib molecule.

For researchers investigating the biological activity, toxicity, or pharmacokinetic properties of Cabozantinib metabolites, access to a pure, well-characterized standard of **Cabozantinib N-oxide** is essential. This application note details a robust and reproducible protocol for the chemical synthesis of **Cabozantinib N-oxide** from its parent drug, Cabozantinib.

Chemical Structures

A clear understanding of the molecular structures of the starting material and the target compound is fundamental to the synthesis.

Cabozantinib:

- IUPAC Name: N-(4-((6,7-dimethoxyquinolin-4-yl)oxy)phenyl)-N'-(4-fluorophenyl)cyclopropane-1,1-dicarboxamide
- Molecular Formula: $C_{28}H_{24}FN_3O_5$
- Molecular Weight: 501.51 g/mol

Cabozantinib N-oxide:

- IUPAC Name: N-(4-((6,7-dimethoxy-1-oxidoquinolin-1-ium-4-yl)oxy)phenyl)-N'-(4-fluorophenyl)cyclopropane-1,1-dicarboxamide[3]
- Molecular Formula: $C_{28}H_{24}FN_3O_6$ [4]
- Molecular Weight: 517.51 g/mol [4]

Synthesis of Cabozantinib N-oxide

The selected method for the synthesis of **Cabozantinib N-oxide** is the direct oxidation of Cabozantinib using meta-chloroperoxybenzoic acid (m-CPBA). This reagent is a widely used and effective oxidizing agent for the N-oxidation of heterocyclic amines, known for its selectivity and relatively mild reaction conditions.

Reaction Principle

The lone pair of electrons on the nitrogen atom of the quinoline ring in Cabozantinib acts as a nucleophile, attacking the electrophilic oxygen of the peroxy acid (m-CPBA). This results in the formation of the N-oxide and meta-chlorobenzoic acid as a byproduct. The other nitrogen atoms in the amide functionalities of Cabozantinib are significantly less nucleophilic and are therefore not expected to react under these conditions.

Materials and Reagents

Reagent/Material	Grade	Supplier
Cabozantinib	≥98%	Commercially available
meta-Chloroperoxybenzoic acid (m-CPBA)	70-77%	Sigma-Aldrich, Acros Organics, etc.
Dichloromethane (DCM)	Anhydrous, ≥99.8%	Commercially available
Saturated aqueous sodium bicarbonate (NaHCO ₃)	Reagent grade	Commercially available
Brine (saturated aqueous NaCl)	Reagent grade	Commercially available
Anhydrous sodium sulfate (Na ₂ SO ₄)	Reagent grade	Commercially available
Silica gel	60 Å, 230-400 mesh	Commercially available
Ethyl acetate	HPLC grade	Commercially available
Methanol	HPLC grade	Commercially available

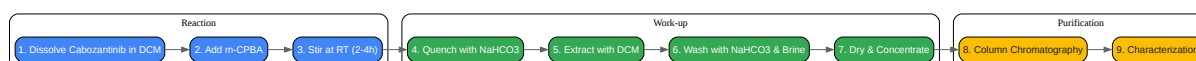
Experimental Protocol

Safety Precautions: m-CPBA is a strong oxidizing agent and can be shock-sensitive. Handle with care in a chemical fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves. Avoid contact with flammable materials.

- **Dissolution of Cabozantinib:** In a round-bottom flask equipped with a magnetic stir bar, dissolve Cabozantinib (1.0 g, 1.99 mmol) in anhydrous dichloromethane (50 mL). Stir the solution at room temperature until all the solid has dissolved.

- **Addition of m-CPBA:** To the stirred solution of Cabozantinib, add meta-chloroperoxybenzoic acid (m-CPBA, 77% purity, 0.50 g, 2.23 mmol, 1.1 equivalents) portion-wise over 10 minutes at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) using a mobile phase of ethyl acetate/methanol (9:1 v/v). The product, **Cabozantinib N-oxide**, should have a lower R_f value than the starting material, Cabozantinib. The reaction is typically complete within 2-4 hours.
- **Quenching the Reaction:** Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution (30 mL) to neutralize the excess m-CPBA and the meta-chlorobenzoic acid byproduct. Stir vigorously for 15 minutes.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with dichloromethane (2 x 20 mL).
- **Washing:** Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution (2 x 30 mL) followed by brine (30 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product as a solid.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **Cabozantinib N-oxide**.

Purification of Cabozantinib N-oxide

The crude product will contain unreacted Cabozantinib, the meta-chlorobenzoic acid byproduct, and the desired **Cabozantinib N-oxide**. Purification is achieved by silica gel column chromatography.

Protocol

- Column Preparation: Pack a silica gel column with a slurry of silica gel in ethyl acetate.
- Loading: Dissolve the crude product in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel. Load the dried silica onto the top of the column.
- Elution: Elute the column with a gradient of methanol in ethyl acetate (e.g., 0% to 10% methanol).
- Fraction Collection: Collect fractions and monitor by TLC to identify those containing the pure **Cabozantinib N-oxide**.
- Concentration: Combine the pure fractions and remove the solvent under reduced pressure to yield **Cabozantinib N-oxide** as a solid.

Characterization of Cabozantinib N-oxide

The identity and purity of the synthesized **Cabozantinib N-oxide** must be confirmed by appropriate analytical techniques.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase: A gradient of acetonitrile in water with 0.1% formic acid.
- Detection: UV at an appropriate wavelength (e.g., 254 nm).
- Expected Result: The purified **Cabozantinib N-oxide** should appear as a single major peak with a retention time distinct from that of Cabozantinib.

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI), positive mode.

- Expected m/z : $[M+H]^+ = 518.17$ for $C_{28}H_{25}FN_3O_6^+$. The mass spectrum should confirm the molecular weight of the N-oxide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation. The N-oxidation of the quinoline ring will induce characteristic changes in the chemical shifts of the protons and carbons in the heterocyclic ring system.

- 1H NMR (400 MHz, DMSO- d_6): The protons on the quinoline ring are expected to shift downfield compared to Cabozantinib due to the deshielding effect of the N-oxide group. For comparison, a patent describing the synthesis of Cabozantinib provides the following 1H NMR data in DMSO- d_6 : δ 10.1 (s, 1H), 10.0 (s, 1H), 8.4 (d, 1H), 7.7 (d, 2H), 7.6 (dd, 2H), 7.5 (s, 1H), 7.4 (s, 1H), 7.2 (d, 2H), 7.1 (t, 2H), 6.4 (d, 2H), 4.3 (dd, 1H), 3.9 (d, 6H), 2.6 (dd, 1H), 2.4 (dd, 1H), 1.5 (s, 4H).[5] In the N-oxide, the proton at the 2-position of the quinoline ring is expected to show a significant downfield shift.
- ^{13}C NMR (100 MHz, DMSO- d_6): The carbons of the quinoline ring, particularly those adjacent to the nitrogen atom, will also exhibit downfield shifts upon N-oxidation.

A study on the degradation of Cabozantinib confirmed the structure of the N-oxide product using UV, HRMS, and NMR techniques, although the specific spectral data was not detailed in the abstract.[6]

Summary of Analytical Data

Technique	Parameter	Expected Result for Cabozantinib N-oxide
HPLC	Purity	>95%
MS (ESI+)	[M+H] ⁺	518.17
¹ H NMR	Diagnostic Signals	Downfield shift of quinoline protons compared to Cabozantinib.
¹³ C NMR	Diagnostic Signals	Downfield shift of quinoline carbons compared to Cabozantinib.

Discussion

The protocol described provides a reliable method for the synthesis of **Cabozantinib N-oxide**. The choice of m-CPBA as the oxidizing agent offers good selectivity for the electron-rich quinoline nitrogen over the less nucleophilic amide nitrogens. The purification by silica gel chromatography is a standard and effective method for separating the polar N-oxide from the less polar starting material and byproducts.

The characterization methods outlined are essential for confirming the successful synthesis and ensuring the purity of the final compound, which is critical for its use as a reference standard in biological and analytical studies.

Conclusion

This application note provides a detailed and actionable protocol for the synthesis, purification, and characterization of **Cabozantinib N-oxide**. By following this guide, researchers can confidently prepare this important metabolite for their studies, contributing to a better understanding of the pharmacology of Cabozantinib.

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